

Chromotropic Acid Disodium Salt: A Technical Guide for Analytical Applications

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Compound of Interest

Compound Name: *Chromotropic acid disodium salt*

CAS No.: *129-96-4*

Cat. No.: *B086760*

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This guide serves as an in-depth technical resource for researchers, scientists, and drug development professionals on the application of **chromotropic acid disodium salt** as a pivotal analytical reagent. It moves beyond simple procedural outlines to provide a deeper understanding of the chemical principles, methodological nuances, and validation requirements essential for robust and reliable analytical outcomes.

Core Chemical and Physical Properties

Chromotropic acid disodium salt, systematically named 4,5-dihydroxynaphthalene-2,7-disulfonic acid disodium salt, is most commonly available as a dihydrate. Its fundamental properties are crucial for its application in sensitive analytical methods.

Table 1: Physicochemical Properties of **Chromotropic Acid Disodium Salt** Dihydrate

Property	Value	Source(s)
CAS Number	5808-22-0	[1][2]
Molecular Formula	C ₁₀ H ₆ Na ₂ O ₈ S ₂ ·2H ₂ O	[3][4]
Molecular Weight	400.29 g/mol	[2][4][5]
Appearance	Off-white to buff or light brown powder	[1][6]
Melting Point	>300 °C	[7]
Solubility	Soluble in water	[6][8]
Synonyms	Disodium 4,5-dihydroxynaphthalene-2,7-disulfonate, Chromotrope 2R	[3][9]

Principle of Action: The Chemistry of Colorimetric Detection

The utility of **chromotropic acid disodium salt** in analytical chemistry is rooted in its ability to form intensely colored complexes with specific analytes, most notably formaldehyde and nitrate ions. This property allows for their quantification using spectrophotometry.

The Formaldehyde Reaction: A Mechanistic Perspective

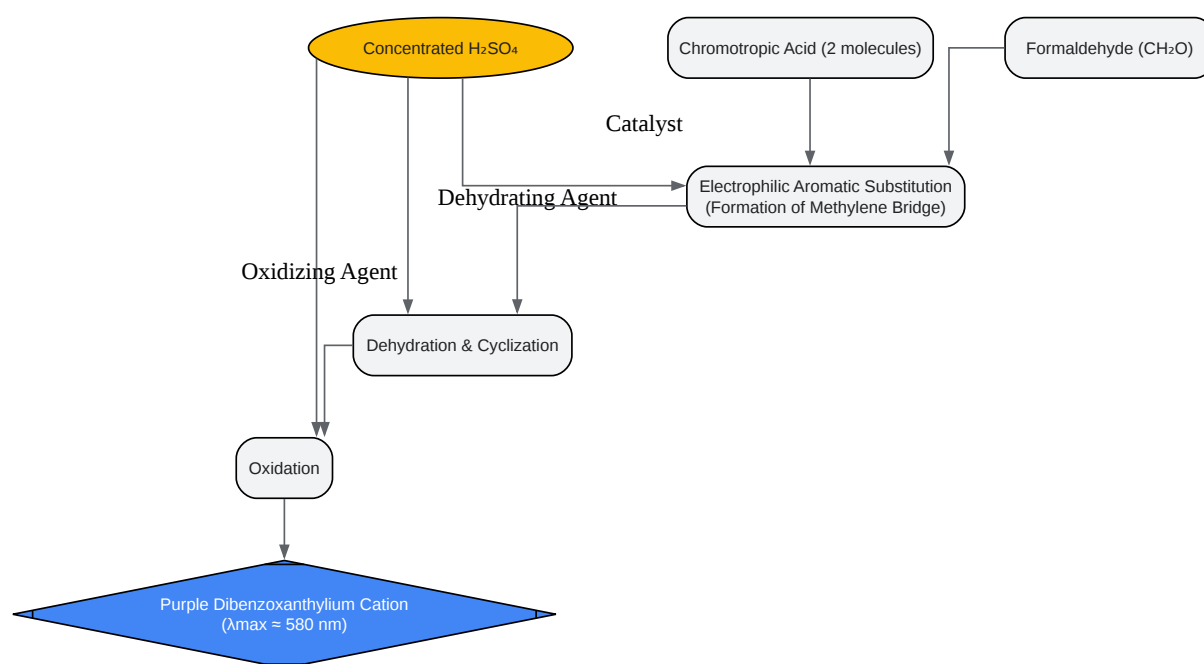
The reaction between formaldehyde and chromotropic acid in a concentrated sulfuric acid medium is a cornerstone of trace formaldehyde analysis and is the basis for the NIOSH Method 3500.[10][11] The reaction proceeds via an electrophilic aromatic substitution, leading to the formation of a purple-colored dibenzoxanthylum monocationic chromogen.[7][12]

The role of concentrated sulfuric acid is multifaceted and critical:

- **Dehydration:** It acts as a powerful dehydrating agent, facilitating the condensation reaction between formaldehyde and the chromotropic acid molecules.

- Protonation: It provides the highly acidic environment necessary for the formation and stabilization of the carbocation intermediates.
- Oxidation: The strong acid also serves as the oxidizing agent in the final step to form the stable, colored chromogen.[13][14]

The final product exhibits a strong absorbance maximum around 580 nm, allowing for sensitive and specific quantification.[11][12]



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Caption: Reaction pathway for formaldehyde detection.

The Nitrate Reaction

Chromotropic acid also reacts with nitrate ions in a highly acidic medium (typically 75-97% sulfuric acid) to produce a stable, yellow-colored complex with an absorption maximum at approximately 410 nm.[1][2][15] This reaction provides a simple and rapid method for the spectrophotometric determination of nitrates in various matrices, including water and air samples.[1][15]

Validated Experimental Protocols

The following sections provide detailed, step-by-step protocols derived from established methods. These protocols are designed to be self-validating through the inclusion of blanks, standards, and quality control checks.

Protocol for Formaldehyde Determination (Adapted from NIOSH Method 3500)

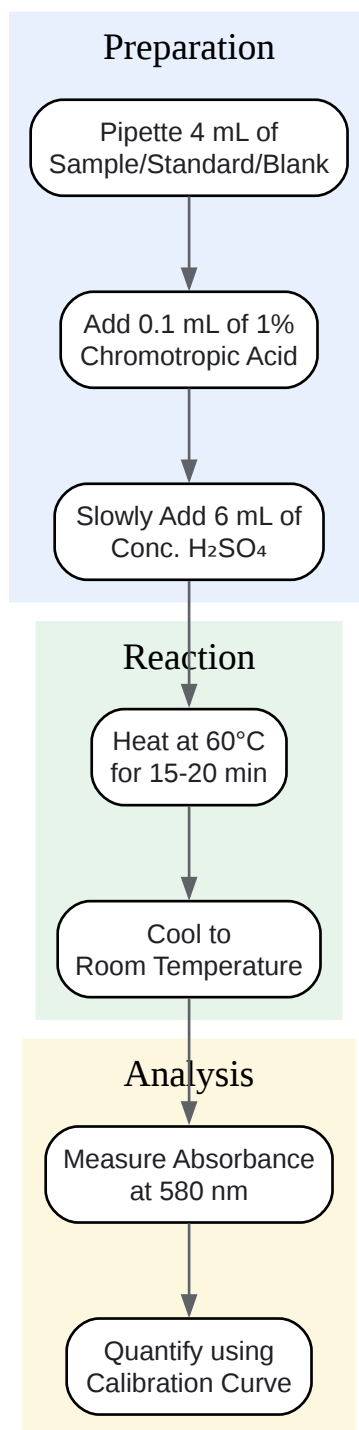
This method is suitable for the quantification of formaldehyde in aqueous samples or air samples collected in a sodium bisulfite solution.[8]

3.1.1 Reagent Preparation

- **Chromotropic Acid Reagent (1% w/v):** Dissolve 0.10 g of **chromotropic acid disodium salt dihydrate** in deionized water and dilute to 10 mL. This solution should be freshly prepared weekly and stored in a brown bottle.[8]
- **Absorbing Solution (1% Sodium Bisulfite):** Dissolve 1.0 g of sodium bisulfite (NaHSO_3) in 100 mL of deionized water. Prepare fresh weekly.[8]
- **Sulfuric Acid:** Concentrated (96%) sulfuric acid.
- **Formaldehyde Stock Solution (1 mg/mL):** Prepare by diluting 2.7 mL of 37% formalin solution to 1 L with deionized water. Standardize this solution titrimetrically.[8]
- **Calibration Standards:** Prepare a series of working standards by diluting the stock solution with the 1% sodium bisulfite solution to cover the expected sample concentration range (e.g., 0.1 to 2.0 $\mu\text{g/mL}$).[8]

3.1.2 Analytical Procedure

- Sample Preparation: Pipette a 4 mL aliquot of the sample solution (or standard/blank) into a 25 mL glass-stoppered flask.[8]
- Reagent Addition: Add 0.1 mL of the 1% chromotropic acid solution to the flask and mix thoroughly.[8]
- Acidification: Carefully and slowly add 6 mL of concentrated sulfuric acid to the flask. Caution: This step is highly exothermic and should be performed in a fume hood with appropriate personal protective equipment (PPE). Mix well.
- Color Development: Stopper the flask and heat in a water bath at 60°C for 15-20 minutes.[6]
[16]
- Cooling: Remove the flasks and allow them to cool to room temperature.
- Spectrophotometric Measurement: Measure the absorbance of the solution at 580 nm using a spectrophotometer. Use a reagent blank (4 mL of absorbing solution carried through the entire procedure) to zero the instrument.[12]
- Quantification: Construct a calibration curve by plotting the absorbance of the standards against their concentrations. Determine the formaldehyde concentration in the samples from this curve.



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Caption: Workflow for formaldehyde quantification.

3.1.3 Causality and Trustworthiness

- **Why Sodium Bisulfite?** Formaldehyde in air samples is trapped in a sodium bisulfite solution to form a stable addition product, preventing its loss through volatilization or polymerization. This complex is readily decomposed in the acidic conditions of the assay, releasing the formaldehyde for reaction.[\[4\]](#)[\[17\]](#)
- **Heating Step:** The 60°C heating step accelerates the reaction, ensuring complete color development within a practical timeframe.[\[6\]](#)[\[16\]](#)
- **Self-Validation:** The use of a reagent blank corrects for any background absorbance from the reagents themselves. The calibration curve, constructed from standards of known concentration, ensures the accuracy of the quantification.

Protocol for Nitrate Determination

This protocol is effective for determining nitrate concentrations in water samples.

3.2.1 Reagent Preparation

- **Chromotropic Acid Solution:** Dissolve 100 mg of **chromotropic acid disodium salt** dihydrate in 100 mL of concentrated (95-97%) sulfuric acid.
- **Sulfuric Acid:** Concentrated (95-97%).
- **Nitrate Stock Solution (100 mg/L NO₃⁻):** Dissolve 0.1371 g of anhydrous sodium nitrate (NaNO₃) in deionized water and dilute to 1 L.
- **Calibration Standards:** Prepare working standards by diluting the stock solution to cover the desired range (e.g., 0.5 to 10 mg/L).[\[15\]](#)

3.2.2 Analytical Procedure

- **Sample Preparation:** Place 2.0 mL of the water sample (or standard/blank) into a dry reaction tube.
- **Acidification & Reaction:** Carefully add 8.0 mL of concentrated (95-97%) sulfuric acid containing the dissolved chromotropic acid. Mix well and allow the reaction to proceed for at least 2 hours at room temperature.[\[15\]](#)

- Spectrophotometric Measurement: Measure the absorbance of the yellow complex at 410 nm against a reagent blank.[\[15\]](#)
- Quantification: Prepare a calibration curve from the standard solutions and determine the nitrate concentration in the sample.

Addressing Interferences: Ensuring Method Specificity

No analytical method is without potential interferences. Acknowledging and mitigating these is key to generating trustworthy data.

Table 2: Common Interferences and Mitigation Strategies

Analyte	Interference	Mitigation Strategy	Source(s)
Formaldehyde	Nitrates & Nitrites	Produce a yellow-orange color, interfering at 580 nm. For air samples, absorption in sodium bisulfite solution prevents the formation of nitrate ions from atmospheric NOx.	[4][5][17]
Phenols	Can cause a negative bias. Specialized removal techniques may be required if phenol concentrations are high.	[8]	
Other Aldehydes	Generally, little interference is observed from other aldehydes, making the method highly specific.	[11]	
Nitrate	Nitrites	Reacts to form a colored product. Add urea to the sample to catalytically decompose nitrite as nitrogen gas.	[1][2]
Chloride	High concentrations can interfere. Mask the chloride by adding antimony(III) sulfate solution.	[1][2]	

	Can interfere with color development.	
Oxidizing Agents	Add excess sodium sulfite to remove this interference.	[1] [2]

Conclusion: The Enduring Relevance of a Classic Reagent

Chromotropic acid disodium salt remains an indispensable reagent for its simplicity, sensitivity, and cost-effectiveness in the quantification of formaldehyde and nitrates. While modern chromatographic techniques exist, the spectrophotometric methods described herein offer a robust and accessible approach, particularly for routine analysis and screening. By understanding the underlying chemical principles, carefully controlling experimental parameters, and proactively addressing potential interferences, researchers can leverage this classic reagent to generate high-quality, reliable data critical to scientific advancement and safety assessment.

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